

Personal protective equipment for handling Coronaric acid methyl ester

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Compound of Interest

Compound Name: Coronaric acid methyl ester

Cat. No.: B15548197

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Essential Safety and Handling Guide for Coronaric Acid Methyl Ester

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, particularly when handling specialized chemical compounds like **Coronaric acid methyl ester**. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans to foster a secure research environment.

Chemical Identifier and Properties

Coronaric acid methyl ester is the methyl ester of Coronaric acid, a mono-unsaturated, epoxide derivative of linoleic acid. While a specific Safety Data Sheet (SDS) for **Coronaric acid methyl ester** is not readily available, safety protocols can be established based on the general characteristics of Fatty Acid Methyl Esters (FAMES).

Property	Value	Source
Chemical Name	Coronaric Acid Methyl Ester	-
CAS Number	6084-72-6	[1]
Molecular Formula	C19H34O3	(Calculated)
Molecular Weight	310.5 g/mol	(Calculated from Coronaric Acid)[2]
Predicted logP	-6.0	(Estimated from Coronaric Acid)[2]

Hazard Identification and Personal Protective Equipment (PPE)

Based on the safety data for similar FAMES, **Coronaric acid methyl ester** may cause skin and eye irritation.[2] Inhalation of vapors or mists and ingestion may also be harmful.[2] Therefore, appropriate personal protective equipment is crucial.

PPE Category	Recommended Equipment	Specifications
Eye/Face Protection	Safety glasses with side shields or goggles	Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.
Hand Protection	Chemical-resistant gloves	Nitrile or other suitable material. Inspect gloves for integrity before use.
Skin and Body Protection	Laboratory coat	To prevent skin contact.
Respiratory Protection	Use in a well-ventilated area	A respirator with an appropriate filter may be necessary if ventilation is inadequate or if aerosols are generated.

Operational Plan: Step-by-Step Handling Procedure

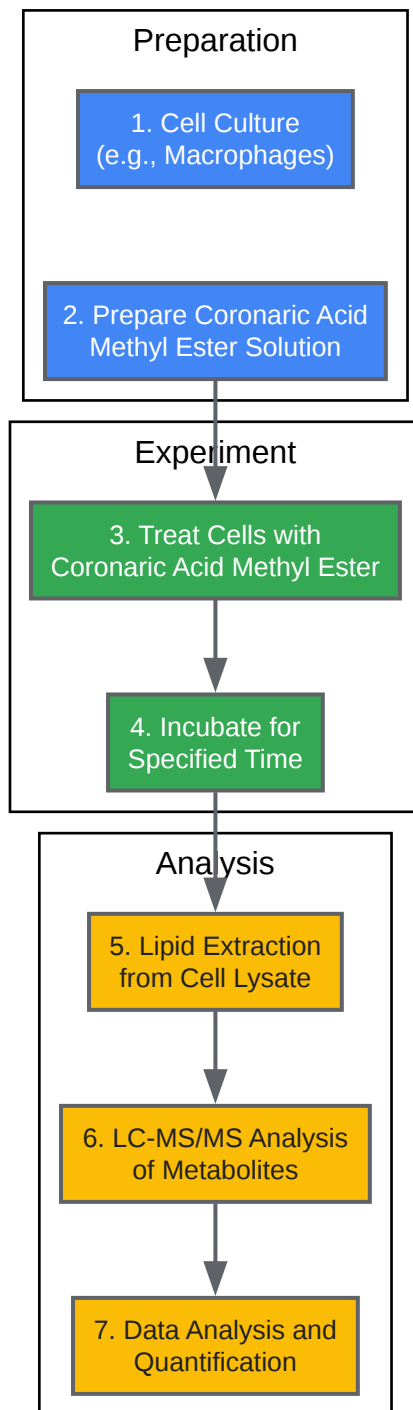
A systematic approach to handling **Coronaric acid methyl ester** minimizes the risk of exposure and contamination.

- Preparation:
 - Ensure a well-ventilated workspace, such as a fume hood.
 - Gather all necessary equipment and reagents.
 - Don the appropriate PPE as outlined in the table above.
- Handling:
 - Avoid direct contact with the substance.[\[3\]](#)
 - Use appropriate tools (e.g., spatula, pipette) for transferring the compound.
 - Keep the container tightly closed when not in use.[\[2\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated place.
 - Recommended storage temperature is typically 2–8 °C for FAMES.[\[1\]](#)
 - Keep away from strong oxidizing agents.[\[2\]](#)

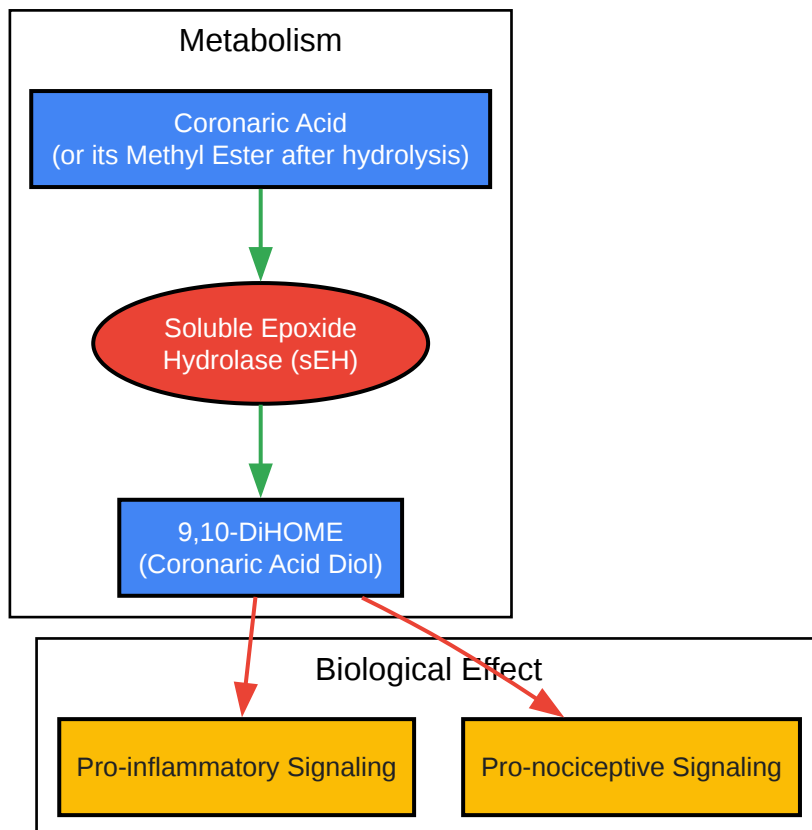
Experimental Workflow: In Vitro Analysis of Coronaric Acid Methyl Ester Metabolism

The following workflow outlines a general procedure for studying the metabolism of **Coronaric acid methyl ester** by the enzyme soluble epoxide hydrolase (sEH) in a cell-based assay.

Experimental Workflow: In Vitro Metabolism of Coronaric Acid Methyl Ester



Metabolic Pathway of Coronaric Acid and its Biological Effect



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References

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